

# Standard Operating Procedure: Bis(2-butoxyethyl) Sebacate Disposal

**Author:** BenchChem Technical Support Team. **Date:** March 2026

## Compound of Interest

Compound Name: *Bis(2-butoxyethyl) sebacate*

CAS No.: 141-19-5

Cat. No.: B1667310

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## Part 1: Executive Summary & Technical Rationale

From the Desk of the Senior Application Scientist:

In laboratory settings, **Bis(2-butoxyethyl) sebacate** (CAS 141-19-5) is often treated with complacency due to its high flash point and low acute toxicity. This is a critical error. While the parent ester is relatively benign, it acts as a chemical "Trojan Horse."

Upon entering aquatic environments or metabolic systems, this compound undergoes hydrolysis to release 2-Butoxyethanol (Ethylene glycol monobutyl ether). 2-Butoxyethanol is a known hemolytic agent in rodents and a SARA 313 reportable glycol ether. Therefore, disposal protocols must not be based on the parent compound's safety profile, but on the environmental fate of its metabolites.

The Golden Rule: Never dispose of this compound via sink drainage, regardless of dilution. It must be treated as a glycol ether precursor and incinerated.

## Part 2: Chemical Identity & Physical Profile

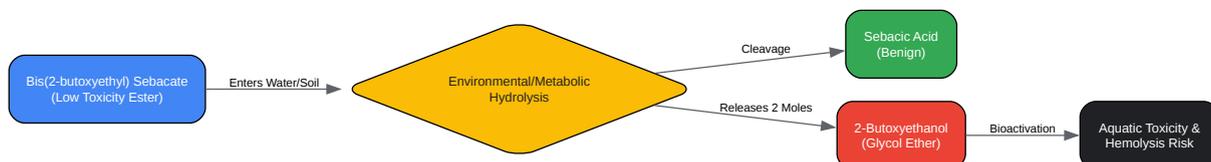
Verify your specific reagent against this profile before proceeding.

Property	Specification	Operational Implication
Chemical Name	Bis(2-butoxyethyl) sebacate	Primary Identifier
CAS Number	141-19-5	Note: Do not confuse with Adipate analogs (141-17-3)
Molecular Formula		Diester structure
Flash Point	> 210°C (Open Cup)	Low flammability risk; classified as Combustible (Class IIIB)
Water Solubility	Insoluble (< 0.1 g/100mL)	Forms surface films; high potential for aquatic smothering
Specific Gravity	~0.9 - 1.0 g/mL	Floats on water; requires top-skimming for spill cleanup
Hydrolysis Products	Sebacic Acid + 2-Butoxyethanol	TOXICITY DRIVER: 2-Butoxyethanol causes red blood cell damage

## Part 3: The "Trojan Horse" Mechanism (Visualized)

Understanding the causality of the disposal requirement.

The following diagram illustrates why drain disposal is prohibited. The ester bond is cleaved by environmental esterases or hydrolysis, releasing the glycol ether payload.



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Figure 1: The metabolic pathway showing the degradation of the safe parent ester into toxic 2-butoxyethanol.

## Part 4: Disposal Protocol (Step-by-Step)

### Phase 1: Waste Classification

Although **Bis(2-butoxyethyl) sebacate** is not a P-listed or U-listed RCRA hazardous waste, it should be managed as Non-RCRA Regulated Chemical Waste with specific labeling for incineration.

- RCRA Status: Non-Hazardous (unless mixed with solvents).
- SARA 313: The metabolite (Glycol Ether) is reportable.
- Recommended Method: Fuel Blending / Incineration.

### Phase 2: Segregation & Packaging

- Container Selection: Use High-Density Polyethylene (HDPE) or glass containers. Avoid low-grade PVC which may be softened by the plasticizing nature of the ester over long periods.
- Segregation:
  - Compatible: Can be mixed with other non-halogenated organic solvents (e.g., acetone, hexane) if the waste stream is destined for fuel blending.
  - Incompatible: Keep separate from strong oxidizers (e.g., nitric acid, perchlorates) to prevent exothermic reactions.

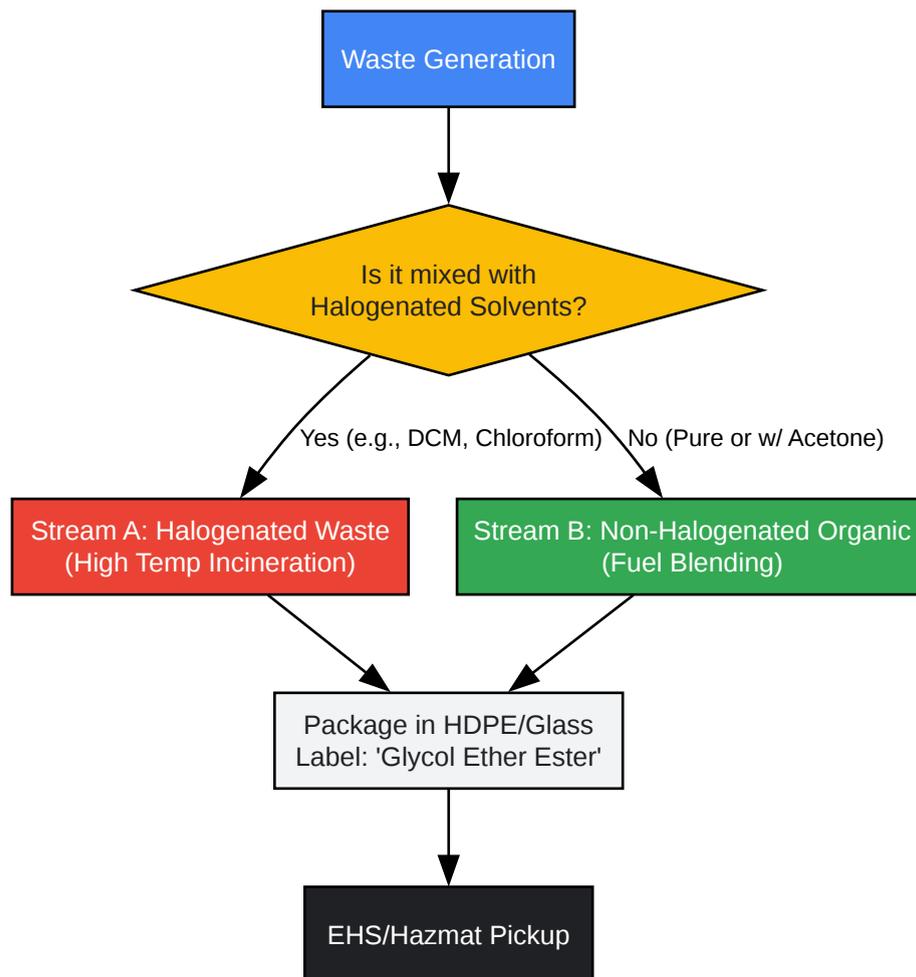
### Phase 3: Labeling

Affix a hazardous waste tag with the following details:

- Chemical Name: **Bis(2-butoxyethyl) sebacate**<sup>[1][2][3]</sup>
- Constituents: 100% Organic Ester
- Hazard Checkbox:  Flammable  Corrosive  Toxic (due to metabolites)

- Special Note: "Contains Glycol Ether Precursors - Incinerate Only."

## Phase 4: Operational Workflow



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Figure 2: Decision tree for segregating **Bis(2-butoxyethyl) sebacate** waste streams.

## Part 5: Emergency Response (Spills)

Immediate Action Required:

- Isolate: Evacuate the immediate area if the spill is large (>1 Liter) or heated (vapor risk).
- PPE: Wear Nitrile gloves (breakthrough time > 480 min) and safety goggles.
- Contain: Do not allow to enter drains. Use sand or clay-based absorbent (vermiculite).

- Note: Because it is insoluble and less dense than water, it will float. If it enters a sink, do not flush. Block the trap immediately.
- Clean: Scoop absorbed material into a wide-mouth jar. Clean surface with a detergent solution (soap/water) to emulsify the oily residue; solvent cleaning (acetone) is secondary.

## References & Verification[3]

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 67329, **Bis(2-butoxyethyl) sebacate**. Retrieved from [\[Link\]](#)
  - Verification: Confirms CAS 141-19-5, molecular formula, and physical properties.[\[1\]](#)[\[2\]](#)
- U.S. Environmental Protection Agency (EPA). Glycol Ethers Category Definition and SARA 313 Reporting. Retrieved from [\[Link\]](#)[\[3\]](#)[\[4\]](#)
  - Verification: Establishes the regulatory status of the hydrolysis product (2-butoxyethanol) as a reportable glycol ether.
- ◦ Verification: Provides emergency response guidelines and reactivity data for glycol ether derivatives.

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## Sources

- [1. Bis\(2-butoxyethyl\) sebacate | C22H42O6 | CID 67329 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. scent.vn \[scent.vn\]](#)
- [3. epa.gov \[epa.gov\]](#)
- [4. GLYCOL ETHERS | CAMEO Chemicals | NOAA \[cameochemicals.noaa.gov\]](#)
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Address: 3281 E Guasti Rd  
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